

Proper Disposal of 3-Phenoxyaniline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Phenoxyaniline

Cat. No.: B129670

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides essential safety and logistical information for the proper disposal of **3-Phenoxyaniline**, a compound frequently used in pharmaceutical research and development.

I. Understanding the Hazards

3-Phenoxyaniline is classified as a hazardous substance. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to strict safety protocols is mandatory when handling this chemical.

II. Personal Protective Equipment (PPE)

When handling **3-Phenoxyaniline**, especially during disposal procedures, the following personal protective equipment is required:

- **Gloves:** Chemical-resistant gloves are necessary to prevent skin contact.
- **Eye Protection:** Safety goggles or a face shield must be worn.
- **Lab Coat:** A lab coat or other protective clothing is required to prevent contamination of personal clothing.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the inhalation of dust or vapors. A dust mask of type N95 (US) or equivalent is recommended.[2]

III. Step-by-Step Disposal Procedure

The recommended and primary method for the disposal of **3-Phenoxyaniline** is through a licensed and approved hazardous waste disposal company.[4][5][6]

- Segregation: Keep waste **3-Phenoxyaniline** separate from other chemical waste streams to prevent potentially hazardous reactions.[6]
- Containerization:
 - Place the waste in a clearly labeled, sealed, and appropriate container.[6][7] The container should be in good condition and not leaking.
 - Do not fill liquid waste containers to more than 75% capacity to allow for vapor expansion.[7]
 - For solid waste, use sturdy, chemically inert containers.[7]
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**3-Phenoxyaniline**," and any other identifiers required by your institution and local regulations.[6][7]
- Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated hazardous waste accumulation area.[1][5][6]
 - Keep the container tightly closed.[1][4][5]
 - Store away from incompatible materials, such as oxidizing agents.[1]
- Professional Disposal: Arrange for the collection and disposal of the waste by a certified hazardous waste management company.[6] Follow all federal, state, and local regulations.[8]

In the United States, this falls under the Resource Conservation and Recovery Act (RCRA) regulations.[\[9\]](#)[\[10\]](#)[\[11\]](#)

IV. Alternative Disposal Method (Expert Use Only)

For small quantities, dissolution in a combustible solvent followed by incineration in a chemical incinerator equipped with an afterburner and scrubber may be a viable option.[\[8\]](#) This procedure should only be performed by trained personnel in a facility equipped for such disposals.

V. Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C12 H11 N O	[4]
Molecular Weight	185.23 g/mol	[4]
Melting Point	41-44 °C (lit.)	[2]
Boiling Point	329-330 °C (lit.)	[2]
Specific Gravity	1.158 g/cm3 @ 20 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Water Solubility	Slightly soluble	[1]
Hazard Classifications	Acute Tox. 4 (Oral, Dermal, Inhalation), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2] [3]
WGK (Germany)	WGK 3 (highly hazardous for water)	[2]

VI. Disposal Workflow Diagram

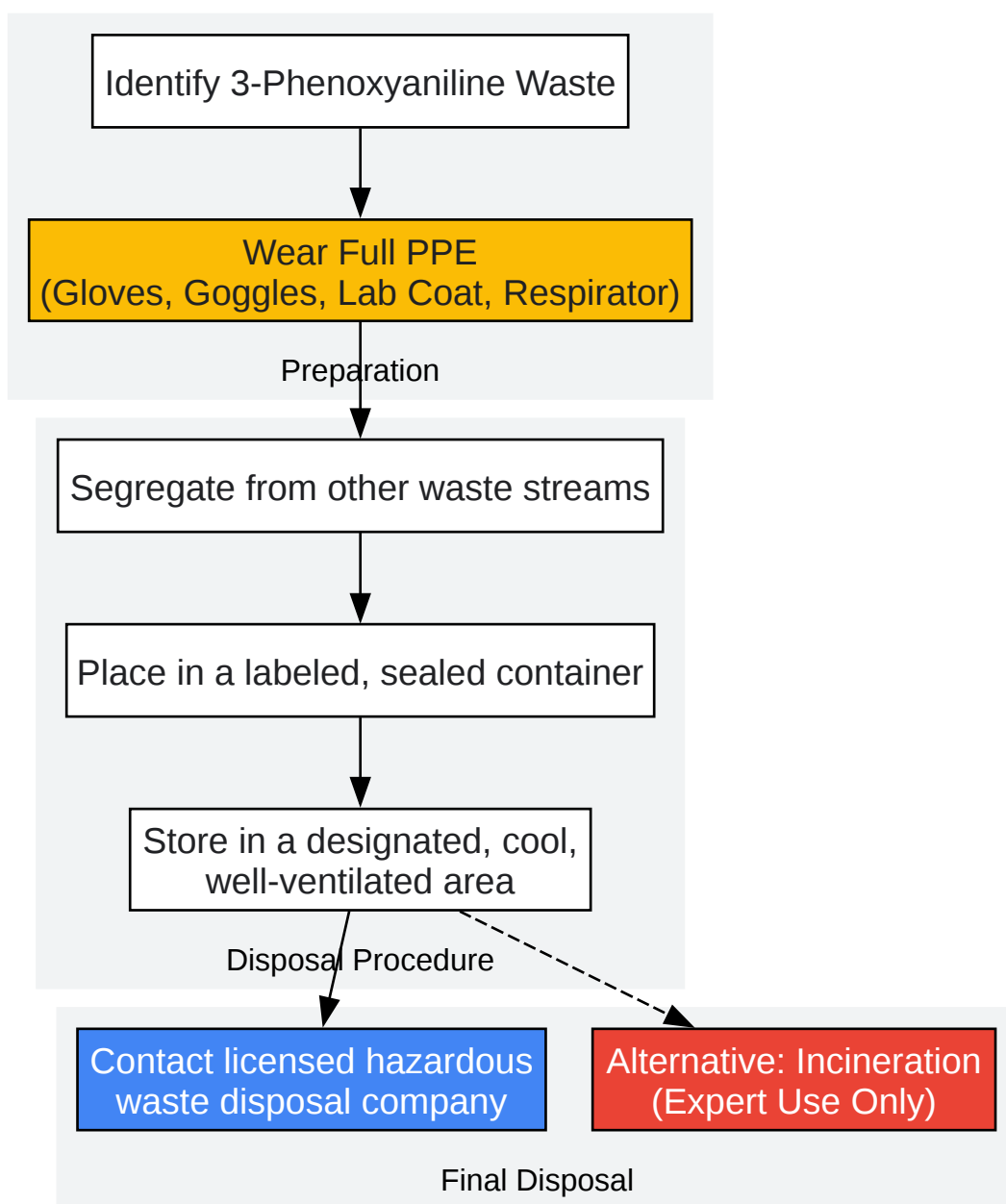


Figure 1: 3-Phenoxyaniline Disposal Workflow

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Caption: Disposal workflow for **3-Phenoxyaniline**.

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